

Personal protective equipment for handling 2-Chloro-4-hydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4-hydroxybenzaldehyde

Cat. No.: B147074

[Get Quote](#)

Essential Safety and Handling Guide for 2-Chloro-4-hydroxybenzaldehyde

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring a secure laboratory environment and the integrity of experimental outcomes. This guide provides immediate, essential safety protocols and logistical plans for the use of **2-Chloro-4-hydroxybenzaldehyde**.

Chemical Identifier:

- CAS Number: 56962-11-9
- Molecular Formula: $C_7H_5ClO_2$
- Molecular Weight: 156.57 g/mol

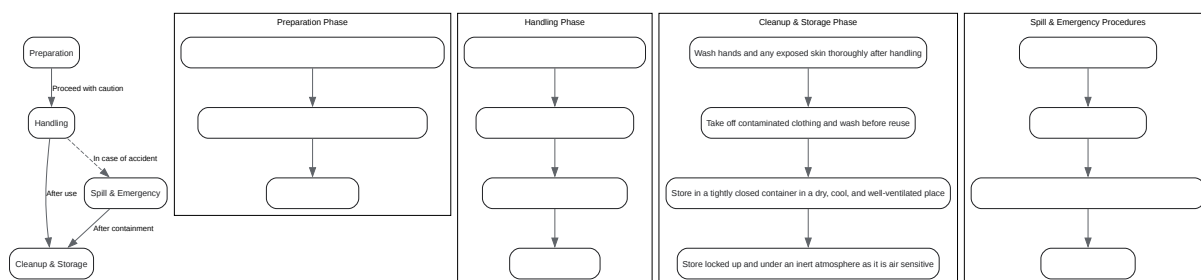
Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-4-hydroxybenzaldehyde is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Specification
Eye and Face Protection	Safety Goggles	Tight-sealing safety goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Protective Gloves and Clothing	Chemically resistant gloves and appropriate protective clothing to prevent skin exposure. [1]
Respiratory Protection	Dust Mask or Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator or a dust mask (type N95, US) should be used when dust is generated or if exposure limits are exceeded. [1]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Chloro-4-hydroxybenzaldehyde** is crucial for minimizing risk. The following workflow outlines the procedural steps for safe handling from preparation to cleanup.



[Click to download full resolution via product page](#)

Figure 1. Step-by-step workflow for the safe handling of **2-Chloro-4-hydroxybenzaldehyde**.

First Aid Measures

In the event of exposure, immediate action is critical.

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.^[1]
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.^[1]
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide artificial respiration. Get medical attention if symptoms occur.^[1]

- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if symptoms occur.[\[1\]](#)

Disposal Plan

Proper disposal of **2-Chloro-4-hydroxybenzaldehyde** and its containers is essential to prevent environmental contamination and comply with regulations.

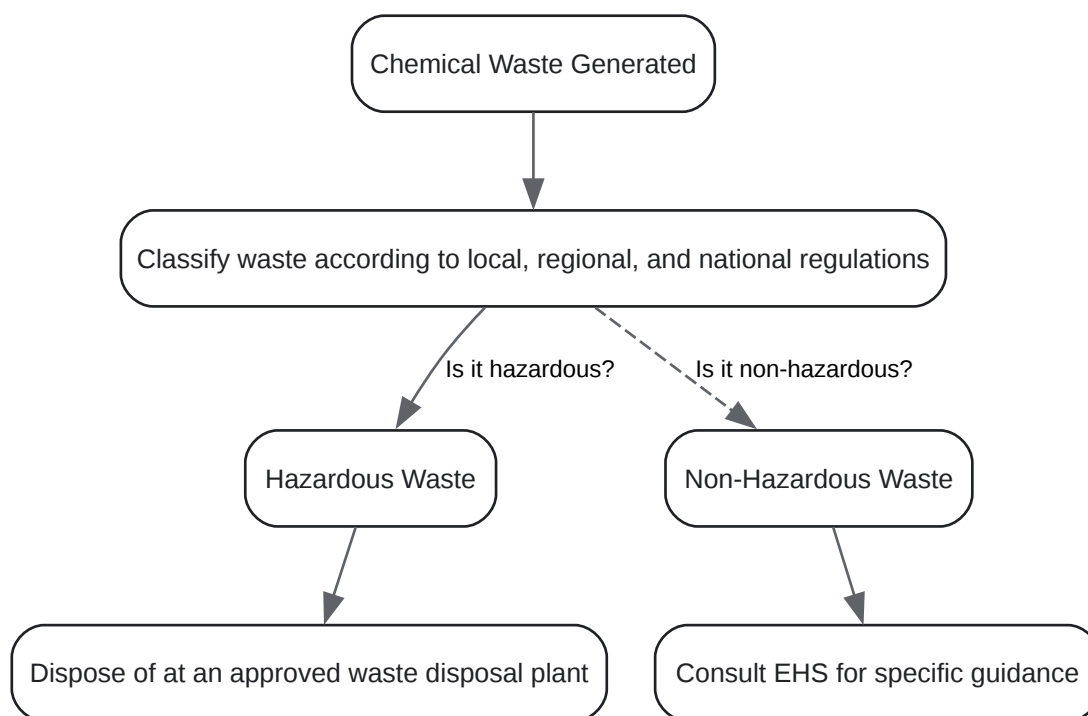
Disposal of Unused Material and Contaminated PPE:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[3\]](#)
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- Consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.[\[1\]](#)

Spill Cleanup Waste:

- For spills, sweep up the material and place it into a suitable, closed container for disposal.[\[1\]](#)

The following decision tree illustrates the general disposal pathway.



[Click to download full resolution via product page](#)

Figure 2. Decision tree for the disposal of **2-Chloro-4-hydroxybenzaldehyde** waste.

By adhering to these safety and handling protocols, laboratory professionals can mitigate the risks associated with **2-Chloro-4-hydroxybenzaldehyde**, fostering a safe and productive research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 2-Chloro-4-hydroxybenzaldehyde, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. synquestlabs.com [synquestlabs.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-4-hydroxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147074#personal-protective-equipment-for-handling-2-chloro-4-hydroxybenzaldehyde\]](https://www.benchchem.com/product/b147074#personal-protective-equipment-for-handling-2-chloro-4-hydroxybenzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com